

# Physical and chemical properties of Gossypetin 3-sophoroside-8-glucoside.

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## Compound of Interest

Compound Name: *Gossypetin 3-sophoroside-8-glucoside*

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## Gossypetin 3-sophoroside-8-glucoside: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Gossypetin 3-sophoroside-8-glucoside** is a complex flavonoid glycoside, a class of natural compounds renowned for their diverse biological activities. This technical guide provides a detailed overview of the known physical and chemical properties of **Gossypetin 3-sophoroside-8-glucoside**. Due to the limited availability of specific experimental data for this exact compound, this guide also incorporates information on closely related gossypetin derivatives to provide a broader context for its potential characteristics and biological functions.

### Physicochemical Properties

**Gossypetin 3-sophoroside-8-glucoside** is a flavonol glycoside that has been isolated from the aerial parts of *Equisetum hyemale* L.[1][2] and the herbs of *Abelmoschus manihot*. It presents as a powder and exhibits solubility in several organic solvents.

### Structural and General Properties

Property	Value	Source
Molecular Formula	C <sub>33</sub> H <sub>40</sub> O <sub>23</sub>	[1][2]
Molecular Weight	804.66 g/mol	[1][2]
Physical Description	Powder	ChemFaces
Solubility	Soluble in DMSO, Pyridine, Methanol, Ethanol	[3]
Melting Point	Not reported in the searched literature.	

## Spectroscopic Data

Detailed spectroscopic data for **Gossypetin 3-sophoroside-8-glucoside** is not readily available in the public domain. However, the following sections describe the expected spectral characteristics based on the analysis of its aglycone, gossypetin, and other similar flavonoid glycosides.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

Precise <sup>1</sup>H and <sup>13</sup>C NMR spectral data for **Gossypetin 3-sophoroside-8-glucoside** have not been published. The structural elucidation of such complex glycosides typically involves a combination of 1D (<sup>1</sup>H, <sup>13</sup>C) and 2D (COSY, HSQC, HMBC) NMR experiments.

For a related compound, gossypetin-3'-O-glucoside, the following <sup>1</sup>H NMR signals were observed in DMSO-d<sub>6</sub>: δ = 8.08 (d, 1H), 7.92 (dd, 1H), 6.99 (d, 1H), and 6.25 (s, 1H) for the aromatic protons. The anomeric proton of the glucose moiety appeared at δ = 4.83 ppm (d, 1H) [4][5]. The <sup>13</sup>C NMR spectrum of this related compound showed characteristic signals for the flavonoid backbone and the glucose unit [4][5]. It is anticipated that the NMR spectrum of **Gossypetin 3-sophoroside-8-glucoside** would exhibit a more complex pattern in the sugar region due to the presence of a sophoroside (two glucose units) and an additional glucoside.

## Mass Spectrometry (MS)

Specific mass spectrometry data for **Gossypetin 3-sophoroside-8-glucoside** is not available. The fragmentation of flavonoid glycosides in mass spectrometry typically involves the initial

cleavage of the glycosidic bonds, resulting in the loss of sugar moieties and the formation of an aglycone ion[6]. For the related compound gossypin (gossypetin-8-O-glucoside), the precursor ion  $[M+H]^+$  is observed at  $m/z$  481.0977, which fragments to a prominent product ion at  $m/z$  319, corresponding to the gossypetin aglycone[7][8][9]. A similar fragmentation pattern would be expected for **Gossypetin 3-sophoroside-8-glucoside**, with initial losses of the sophoroside and glucoside units.

## Infrared (IR) and Ultraviolet-Visible (UV-Vis) Spectroscopy

An IR spectrum for **Gossypetin 3-sophoroside-8-glucoside** is not available in the reviewed literature. Generally, the IR spectra of flavonoids show characteristic absorption bands for hydroxyl (-OH), carbonyl (C=O), and aromatic (C=C) groups.

The UV-Vis spectrum of a related compound, gossypetin-3'-O-glucoside, exhibits maximum absorption ( $\lambda_{max}$ ) at 384 nm, with shoulders at 257 nm and 277 nm, which is characteristic of flavonols[10]. Flavonoids typically display two main absorption bands: Band I (300-400 nm) corresponding to the B-ring, and Band II (240-285 nm) corresponding to the A-ring[10][11].

## Biological Activity and Signaling Pathways

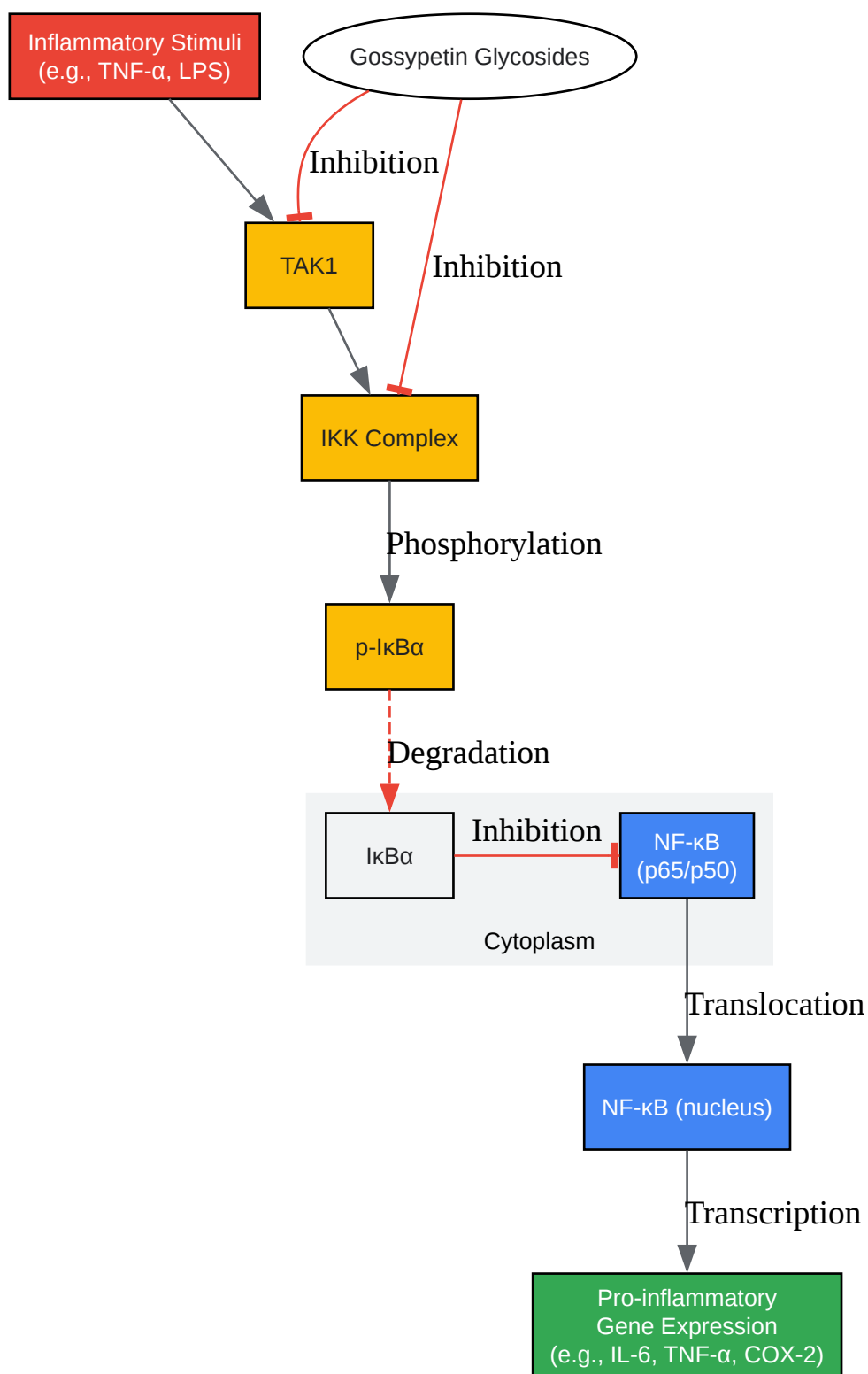
Direct experimental evidence for the biological activities and signaling pathways modulated by **Gossypetin 3-sophoroside-8-glucoside** is scarce. However, extensive research on its aglycone, gossypetin, and other glycosides like gossypin, provides significant insights into its potential therapeutic effects.

Gossypetin is known to possess a wide range of pharmacological properties, including antioxidant, anti-inflammatory, anticancer, and neuroprotective activities[12][13].

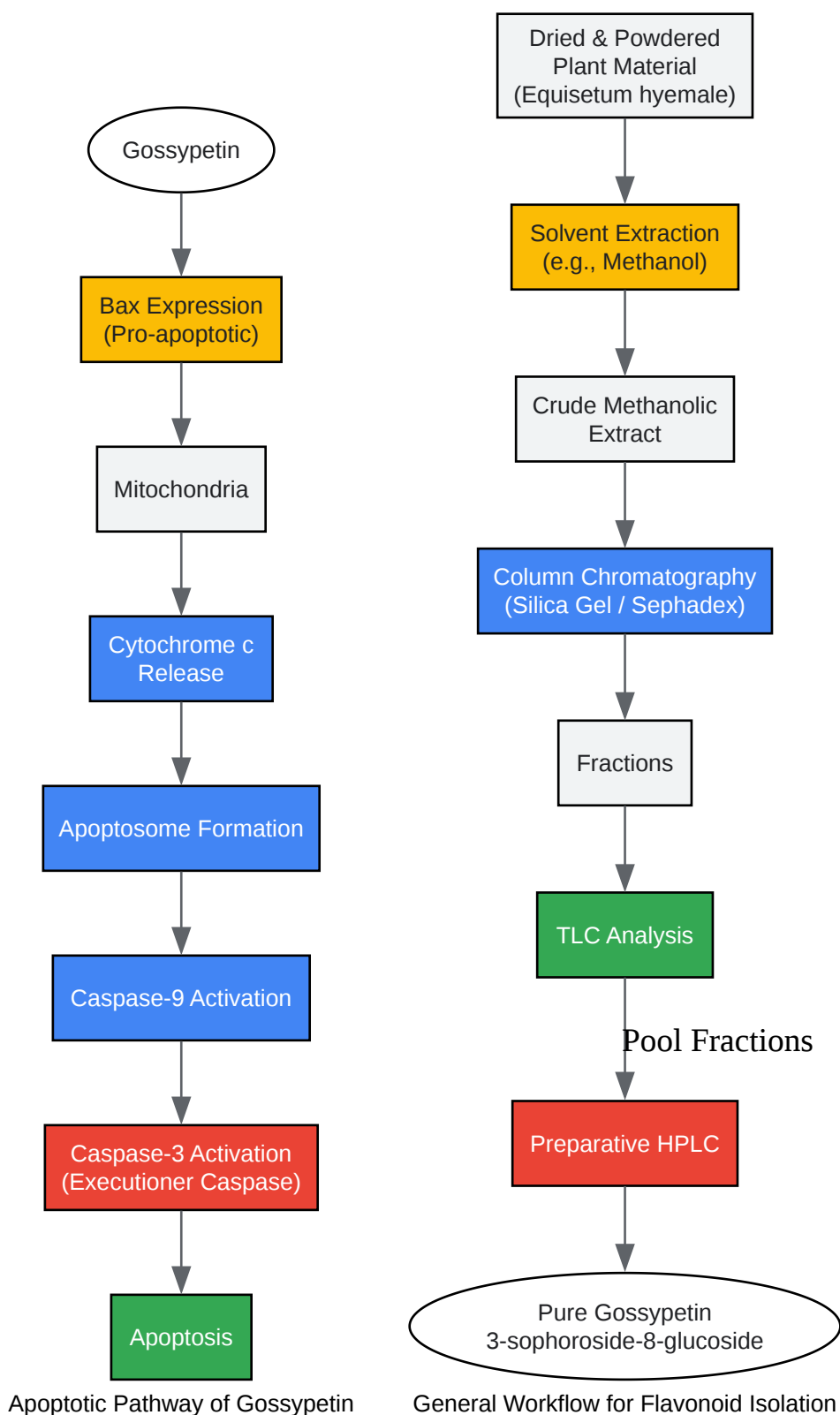
### Anti-inflammatory Activity

Gossypin has been shown to inhibit the NF- $\kappa$ B signaling pathway[14]. This inhibition is mediated through the suppression of I $\kappa$ B $\alpha$  phosphorylation and degradation, which in turn prevents the nuclear translocation of p65. This mechanism leads to the downregulation of various pro-inflammatory and cell survival genes[14]. Gossypetin has also been found to modulate the production of inflammatory cytokines such as IL-6 and IL-1 $\beta$  in osteosarcoma cells[15].

## Diagram of the Proposed Anti-inflammatory Signaling Pathway of Gossypetin Glycosides



Proposed Anti-inflammatory Pathway



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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Gossypetin 3-sophoroside-8-glucoside | CAS:77306-93-5 | Manufacturer ChemFaces [chemfaces.com]
- 4. worldnewsnaturalsciences.com [worldnewsnaturalsciences.com]
- 5. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 6. preprints.org [preprints.org]
- 7. Gossypetin 8-glucoside - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. massbank.eu [massbank.eu]
- 9. Gossypin | C<sub>21</sub>H<sub>20</sub>O<sub>13</sub> | CID 5281621 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. psjd.icm.edu.pl [psjd.icm.edu.pl]
- 11. actascientific.com [actascientific.com]
- 12. Aglycone, Glycoside, or Glucuronide? Experimental and Mechanistic Insights into the Antioxidative Potential of Gossypetin, Gossypin, and Hibifolin - PMC [pmc.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
- 14. Gossypin, a pentahydroxy glucosyl flavone, inhibits the transforming growth factor beta-activated kinase-1-mediated NF-kappaB activation pathway, leading to potentiation of apoptosis, suppression of invasion, and abrogation of osteoclastogenesis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. mdpi.com [mdpi.com]
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